

lead styphnate CAS number and chemical properties

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An In-depth Technical Guide to Lead Styphnate

For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of **lead styphnate** (lead 2,4,6-trinitroresorcinate), a primary explosive widely utilized in initiation systems. This document details its chemical and physical properties, explosive characteristics, and established experimental protocols for its synthesis and characterization. All quantitative data is presented in structured tables for clarity, and key processes are visualized using logical diagrams. This guide is intended for professionals in research and development who require detailed technical information on this energetic material.

Chemical and Physical Properties

Lead styphnate (CAS Number: 15245-44-0 for the normal monohydrate form) is the lead salt of styphnic acid.[1][2] It exists in various forms, including different polymorphs (α and β), hydrates, and basic salts such as monobasic and tribasic **lead styphnate**.[1] The normal monohydrate is the most common form used in priming compositions. Its appearance can range from yellow to a reddish-brown crystalline solid, a variation that is not yet fully understood.[1][3] It is characterized by its low solubility in water and most organic solvents.[1][4]

Table 1: Chemical and Physical Properties of Normal Lead Styphnate



Property	Value	Citations
CAS Number	15245-44-0	[1][2][5]
Molecular Formula	C ₆ HN ₃ O ₈ Pb	[1][3][6]
Molecular Weight	450.29 g/mol	[6]
Appearance	Yellow to reddish-brown crystalline solid	[1][3][5]
Density	2.9 - 3.1 g/cm ³	[1][3]
Solubility in Water	Slightly soluble (~0.09 g/100g at 20°C)	[1][5]
Solubility (Other)	Almost insoluble in most organic solvents; slightly soluble in methanol	[1][4]
Structure	Monoclinic crystals (α and β polymorphs)	[1]

Explosive Properties

Lead styphnate is a highly sensitive primary explosive, meaning it can be initiated by relatively low-energy stimuli such as impact, friction, heat, and electrostatic discharge.[4][7] This high sensitivity makes it an effective component in primer and detonator mixtures designed to initiate less sensitive secondary explosives.[3] While highly sensitive, it is reportedly less sensitive to shock and friction than mercury fulminate or lead azide.[1][7] Upon initiation, it decomposes rapidly, producing a variety of gaseous products and lead oxides.[4]

Table 2: Explosive Properties of Normal Lead Styphnate



Property	Value	Citations
Detonation Velocity	5,200 m/s	[1][3][4]
Explosion Temperature	265–280 °C (5-second test)	[1]
Decomposition Temperature	~235 °C	[5]
Heat of Formation (ΔfH ⁰)	-835 kJ/mol	[1]
Impact Sensitivity	Highly sensitive to impact	[3][4]
Friction Sensitivity	Highly sensitive to friction	[3][4]
Static Sensitivity	Particularly sensitive to electrostatic discharge	[1]
Decomposition Products	CO ₂ , CO, H ₂ O vapor, lead oxides, soot	[4][5]

Synthesis and Experimental Protocols Synthesis Protocols

The synthesis of **lead styphnate** is hazardous and should only be performed by qualified professionals in a controlled laboratory setting. The most common methods involve a precipitation reaction in an aqueous solution.

Method 1: Reaction via Soluble Styphnate Salt

This is a widely used two-step industrial method that allows for better control over the final product's crystal morphology.[8]

- Step 1: Formation of a Soluble Styphnate: Styphnic acid is reacted with a suitable metal carbonate or oxide, such as magnesium oxide, in water to form a water-soluble styphnate salt (e.g., magnesium styphnate).[8]
- Step 2: Precipitation: A solution of a soluble lead salt, typically lead nitrate or lead acetate, is slowly added to the magnesium styphnate solution, often at an elevated temperature (e.g., 60-70°C).[6][8] Lead styphnate, being poorly soluble, precipitates out of the solution.

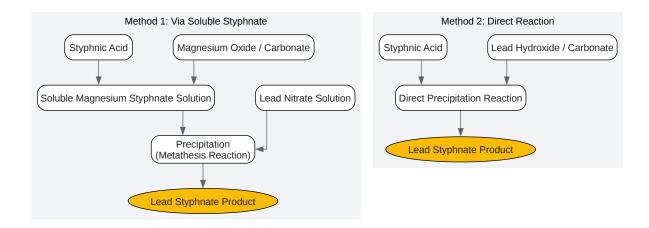


Step 3: Conversion and Isolation: If a basic salt precipitates, a dilute acid (like nitric acid)
may be added to convert it to the normal salt.[6] The resulting crystalline product is then
filtered, washed with water to remove by-products, and carefully dried.

Method 2: Direct Reaction

This method involves the direct reaction of styphnic acid with a lead compound.

- Reactants: Styphnic acid is mixed with lead(II) hydroxide or lead(II) carbonate in an aqueous medium.[4][8]
- Reaction: The components react directly to form lead styphnate, which precipitates from the mixture.
- Isolation: The product is isolated by filtration, washed, and dried.



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A flowchart of common **lead styphnate** synthesis routes.



Experimental Characterization Protocols

The characterization of **lead styphnate**'s explosive properties requires specialized equipment and strict adherence to safety protocols.

Impact Sensitivity: BAM Fallhammer Test

This test determines the sensitivity of a material to impact energy.

- Apparatus: A BAM Fallhammer apparatus, consisting of a drop weight, anvil, and a sample confinement device (steel cylinders and guide ring).[9][10]
- Procedure:
 - A small, measured sample of the substance (typically 40 mm³) is placed in the confinement device between two steel cylinders.[11]
 - A standard weight (e.g., 1 kg, 5 kg) is dropped from a known height onto the sample.[11]
 - The test begins at a specific energy level. A series of trials (e.g., 6 trials) is conducted.
 - The outcome is observed for any sign of reaction, such as a flame, smoke, or audible report ("Go"). Absence of reaction is "No-Go".[9]
 - The drop height is adjusted up or down based on the result, following a standardized procedure (e.g., up-and-down method) to find the energy level with a 50% probability of initiation (E₅₀). The result is reported as the impact energy in Joules (J).

Friction Sensitivity: BAM Friction Test

This test determines the sensitivity of a material to frictional stimuli.

- Apparatus: A BAM Friction apparatus, which includes a fixed porcelain peg and a motordriven porcelain plate that moves back and forth.[12][13]
- Procedure:
 - A small amount of the sample (approx. 10 mm³) is spread on the porcelain plate.[14]



- The porcelain peg is lowered onto the sample, and a specific load is applied via a weighted arm. Loads can range from 0.5 kg to 36 kg (approx. 5 N to 360 N).[13]
- The motor is activated, causing the plate to move under the peg one time over a distance of 10 mm.[13][14]
- The outcome is observed for any reaction (crackling, sparks, flame, or explosion).
- The test is repeated multiple times (e.g., 6 trials) at a given load to determine if a reaction occurs. The result is reported as the lowest load at which an initiation is observed.[14]

Thermal Stability: Differential Scanning Calorimetry (DSC) / Thermogravimetric Analysis (TGA)

These methods assess thermal stability by measuring heat flow (DSC) and mass change (TGA) as a function of temperature.

- Apparatus: A calibrated DSC or TGA instrument.
- Procedure (General):
 - A small, precisely weighed sample (typically 1-5 mg) is placed in a sample pan (e.g., aluminum).[15]
 - The sample is heated in a controlled atmosphere (usually inert, like nitrogen) at a constant rate (e.g., 5 or 10 °C/min).[15][16]
 - DSC: The instrument records the heat flow to or from the sample. An endotherm (e.g., for dehydration) or an exotherm (for decomposition) is observed. The onset temperature and peak temperature of the decomposition exotherm are key indicators of thermal stability.
 [16]
 - TGA: The instrument records the mass of the sample as it is heated. The temperature at which significant mass loss begins indicates the onset of decomposition.[17]

Detonation Velocity Measurement

 Apparatus: High-speed camera, optical fibers, or piezoelectric pins coupled with a timing system.

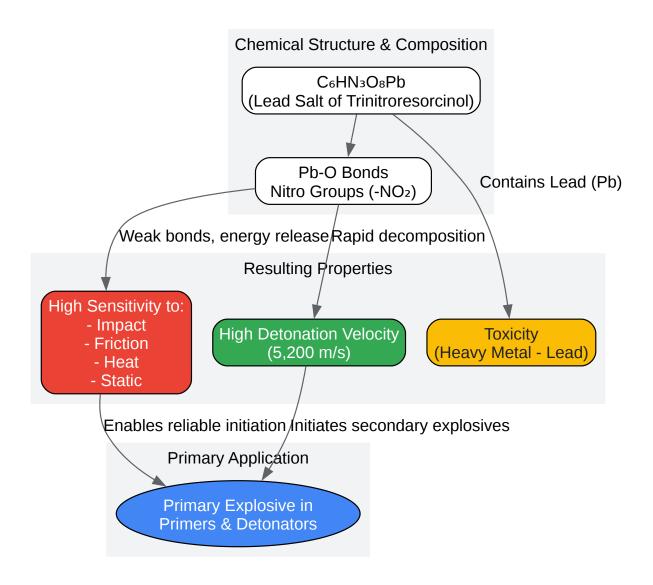
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- · Procedure (Optical Method):
 - A column of the explosive of a known length and density is prepared.[2]
 - Optical fibers are placed at precise, known intervals along the explosive column.[2]
 - The explosive is initiated at one end.
 - As the detonation front propagates down the column, it triggers a light signal in each fiber.
 - A high-speed data acquisition system records the time at which each fiber is triggered.
 - The detonation velocity is calculated by dividing the known distance between the fibers by the measured time interval.[3]





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Relationship between structure, properties, and application.

Safety and Handling

Lead styphnate is an extremely dangerous material that presents both explosive and toxicological hazards.

• Explosion Hazard: It is highly sensitive to impact, friction, heat, and static electricity. It must be handled in small quantities, using non-sparking tools, and on grounded surfaces. It is



typically stored and transported while wetted with at least 20% water or a water/alcohol mixture to reduce its sensitivity.[5]

Toxicity: As a lead compound, it is highly toxic. Inhalation or ingestion of lead styphnate can
lead to heavy metal poisoning, affecting the nervous, renal, and hematopoietic systems.[1][8]
Appropriate personal protective equipment (PPE), including gloves, lab coat, and respiratory
protection, must be worn at all times when handling the material. All work should be
conducted in a well-ventilated fume hood.

Disposal must be carried out via controlled chemical decomposition by trained personnel and in accordance with hazardous waste regulations.

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